

2,4-Difluorobenzonitrile safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 2,4-Difluorobenzonitrile

Cat. No.: B034149

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An In-depth Technical Guide to the Safe Handling of 2,4-Difluorobenzonitrile

This guide provides a comprehensive overview of the safety protocols and handling procedures for **2,4-Difluorobenzonitrile** (CAS No: 3939-09-1). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere compliance, offering a deep dive into the causality behind safety measures to foster a culture of intrinsic safety in the laboratory. As a versatile fluorinated building block used in the synthesis of pharmaceuticals and other biologically active compounds, a thorough understanding of its properties is paramount for safe and effective research.^{[1][2]}

Hazard Analysis: Understanding the Intrinsic Risks

2,4-Difluorobenzonitrile is a white to off-white crystalline solid that presents multiple health hazards.^{[1][3][4]} A fundamental understanding of its toxicological and physicochemical properties is the first step in effective risk mitigation. Its hazards are not merely theoretical; they are a direct consequence of its chemical structure—a fluorinated aromatic ring coupled with a reactive nitrile group.

Toxicological Profile

The compound is classified under the Globally Harmonized System (GHS) as acutely toxic, a skin and eye irritant, and a respiratory irritant.^{[3][5][6][7]}

- Acute Toxicity (Category 4): **2,4-Difluorobenzonitrile** is harmful if swallowed, if it comes into contact with skin, or if inhaled.[5][6][7] This triple threat necessitates stringent containment and personal protective equipment. The toxicity is significant enough to cause serious health effects upon short-term exposure. While specific metabolic pathways are not detailed in standard safety data sheets, nitrile-containing compounds can, in some cases, metabolize to release cyanide, a potent cellular toxin. Therefore, minimizing exposure through all routes is critical.
- Skin and Eye Irritation (Category 2): Direct contact with the compound causes skin and serious eye irritation.[5][6][7] The chemical's structure allows it to interact with and disrupt biological tissues, leading to inflammation, redness, and pain. For the eyes, this can result in significant, potentially lasting damage.
- Respiratory Irritation (Specific Target Organ Toxicity - Single Exposure, Category 3): As a fine powder, the solid form of **2,4-Difluorobenzonitrile** can be easily aerosolized.[3] Inhalation may cause irritation to the respiratory tract, manifesting as coughing, sore throat, and shortness of breath.[5][6][8]

Physicochemical Hazards

- Combustibility: This is a combustible solid that will burn if ignited.[8] In the event of a fire, thermal decomposition produces highly toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[3][5] Hydrogen fluoride is a particularly insidious poison that requires specialized medical treatment upon exposure.
- Dust Explosion Potential: While not explicitly classified, fine powders of combustible organic solids can form explosive mixtures with air. This risk underscores the need to avoid dust generation during handling.

Physicochemical and Hazard Data Summary

The following tables summarize the key properties and hazard classifications for **2,4-Difluorobenzonitrile**.

Table 1: Physicochemical Properties of **2,4-Difluorobenzonitrile**

Property	Value	Source(s)
CAS Number	3939-09-1	[3][5][9]
Molecular Formula	C ₇ H ₃ F ₂ N	[3][6][9]
Molecular Weight	139.10 g/mol	[6][9]
Appearance	White to off-white crystalline solid/powder	[1][3][4]
Melting Point	47-49 °C	[3][4][9]
Boiling Point	~181.6 - 189 °C	[1][9][10]
Flash Point	~113 °C (235.4 °F) - closed cup	[8]

Table 2: GHS Hazard Identification and Classifications

Classification	Hazard Statement (H-Code)	Precautionary Codes (P-Codes)	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P301+P312, P330	[3][6]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	P302+P352, P312	[3][6][7]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	P304+P340, P312	[3][6][7]
Skin Irritation (Category 2)	H315: Causes skin irritation	P332+P313	[3][5][6]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	P305+P351+P338, P337+P313	[3][5][6]
STOT SE (Category 3)	H335: May cause respiratory irritation	P261	[5][6]

Risk Management: From Engineering Controls to Personal Protection

A multi-layered approach to risk management is essential. The hierarchy of controls dictates that engineering and administrative controls should be the primary means of protection, with Personal Protective Equipment (PPE) serving as the final barrier.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the researcher from the hazard.

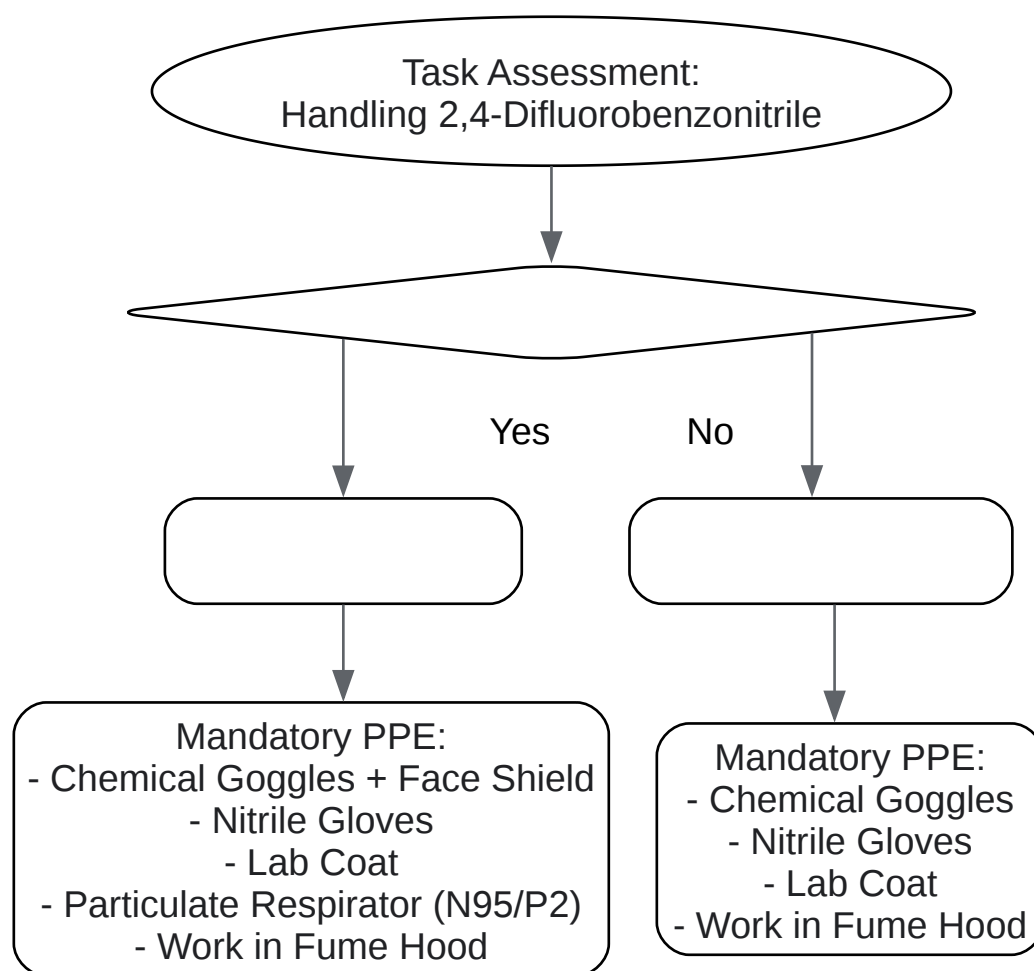
- Ventilation: All handling of **2,4-Difluorobenzonitrile** powder must be conducted in a well-ventilated area.^[3] For weighing and manipulations that could generate dust, a certified chemical fume hood is mandatory.
- Safety Infrastructure: Ensure that eyewash stations and safety showers are readily accessible and tested regularly.^[5] Their proximity is crucial for rapid decontamination in case of an emergency.

Personal Protective Equipment (PPE): A Self-Validating System

The selection of PPE must be deliberate and based on a thorough risk assessment of the specific procedure being performed.

- Eye and Face Protection: Wear chemical safety goggles that conform to EU Standard EN166 or OSHA's 29 CFR 1910.133 regulations.^{[3][5]} If there is a splash hazard, a full-face shield should be worn in addition to goggles.
- Skin and Hand Protection:
 - Gloves: Handle the material with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.^[3] Use proper glove removal technique to avoid cross-contamination.^[7]
 - Protective Clothing: A flame-resistant lab coat is mandatory. For larger scale work, consider a chemical-resistant apron or coveralls.^[5]

- Respiratory Protection: If a fume hood is not available or if engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH/MSHA or EN 149 approved respirator must be used.[5] For weighing powders, a P95 (US) or P2 (EU) particulate filter is a minimum requirement.[3][7]



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Caption: PPE selection workflow based on task-specific risk assessment.

Safe Handling and Hygiene Protocols

- Avoidance: Prevent all direct contact with the substance. Avoid breathing dust.[5][7]
- Containment: Keep the container tightly closed when not in use.[3][5]

- Hygiene: Wash hands and any exposed skin thoroughly after handling.^[5] Do not eat, drink, or smoke in the laboratory.^[5]
- Storage: Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents.^[3]^[5]^[11]

Emergency Response Protocols

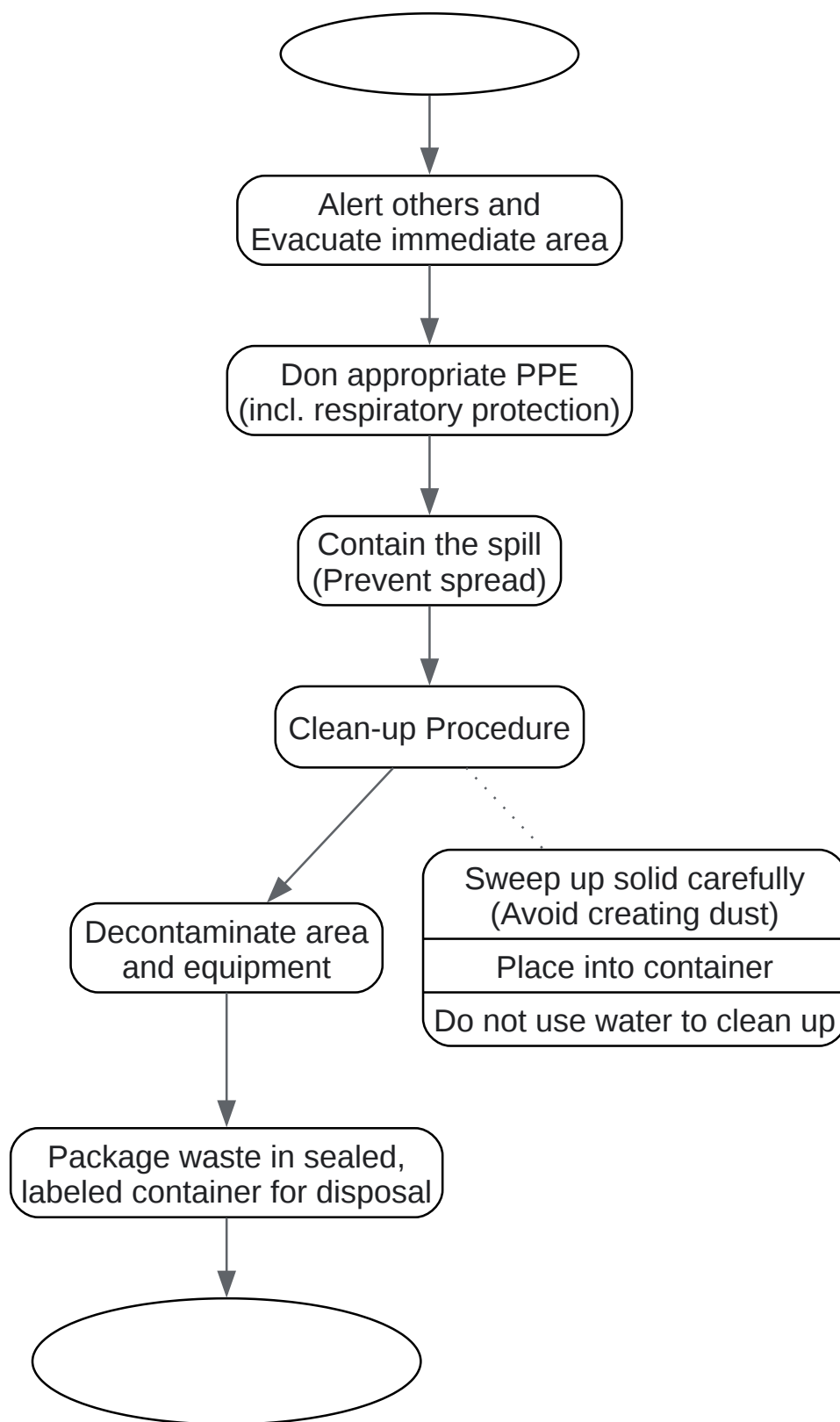
Preparedness is key to mitigating the consequences of an accidental exposure or release. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or if they feel unwell, seek immediate medical attention.^[3]^[5]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin with plenty of soap and water for at least 15 minutes.^[5] If skin irritation occurs, seek medical advice.^[3]
- Eye Contact: Immediately rinse the eyes cautiously with water for at least 15 minutes.^[5] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from a specialist.^[3]
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell.^[3]

Accidental Release Measures (Spills)

In the event of a spill, the priority is to ensure personnel safety and contain the release.



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Caption: Step-by-step emergency response protocol for a chemical spill.

- Personal Precautions: Avoid breathing dust and ensure adequate ventilation. Wear the full PPE ensemble as described previously.[\[7\]](#)
- Containment and Cleanup: Gently sweep up the spilled solid, avoiding any actions that could generate dust.[\[3\]](#) A vacuum cleaner equipped with a HEPA filter is a preferable alternative where practicable.[\[3\]](#) Place the collected material into a suitable, tightly sealed, and clearly labeled container for disposal.
- Environmental Precautions: Prevent the spilled material from entering drains or waterways.[\[3\]](#)

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Special Hazards: Be aware that combustion produces highly toxic hydrogen fluoride and nitrogen oxides.[\[3\]](#)[\[5\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[3\]](#)[\[5\]](#)

Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- Procedure: All waste containing **2,4-Difluorobenzonitrile** must be disposed of through a licensed professional waste disposal service.[\[7\]](#) It should be treated as hazardous waste.
- Packaging: Dispose of unused product and contaminated packaging in the same manner.[\[7\]](#) Do not dispose of it with regular trash or pour it down the drain. Adhere strictly to all local, state, and federal regulations.[\[3\]](#)[\[5\]](#)

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